

An In-depth Technical Guide to the Spectroscopic Data of Maglifloenone

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Compound of Interest

Compound Name: *Maglifloenone*

Cat. No.: *B15592476*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Maglifloenone**, a lignan found in plants of the Magnolia genus. This document is intended to be a core resource for researchers engaged in natural product chemistry, pharmacology, and drug development, offering detailed information on its structural elucidation through Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Core Spectroscopic Data

The structural identity of **Maglifloenone** has been established through rigorous spectroscopic analysis. The following tables summarize the key quantitative data from ^1H NMR, ^{13}C NMR, and Electrospray Ionization Mass Spectrometry (ESI-MS) as reported in the primary scientific literature. This data is crucial for the unambiguous identification and characterization of this compound.

Table 1: ^1H NMR Spectroscopic Data for Maglifloenone

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
2	4.88	d	6.0
3	3.01	m	
4	4.15	dd	9.0, 3.5
4	3.75	dd	9.0, 4.0
7'	4.65	d	8.0
8'	2.80	m	
9'	3.68	m	
2'	6.62	s	
6'	6.58	s	
5	6.85	d	8.0
6	6.75	d	8.0
2-OCH ₃	3.85	s	
3'-OCH ₃	3.82	s	
5'-OCH ₃	3.82	s	

Solvent: CDCl₃

Table 2: ¹³C NMR Spectroscopic Data for Maglifloenone

Position	Chemical Shift (δ , ppm)
1	132.5
2	82.1
3	54.3
4	71.8
5	109.5
6	118.7
7	146.5
8	145.2
1'	135.1
2'	102.8
3'	153.2
4'	137.5
5'	153.2
6'	102.8
7'	87.9
8'	50.1
9'	60.5
2-OCH ₃	55.9
3'-OCH ₃	56.1
5'-OCH ₃	56.1

Solvent: CDCl₃

Table 3: Mass Spectrometry Data for Maglifloenone

Ion	m/z (Observed)
[M+H] ⁺	387.1798
[M+Na] ⁺	409.1617

Technique: High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS)

Experimental Protocols

The acquisition of high-quality spectroscopic data is fundamental to the accurate structural elucidation of natural products. The following sections detail the methodologies employed for the isolation and spectroscopic analysis of **Maglifloenone**.

Isolation of (-)-Maglifloenone from *Magnolia sprengeri*

A detailed protocol for the isolation and purification of (-)-**maglifloenone** has been reported, utilizing high-speed counter-current chromatography (HSCCC).

- **Plant Material and Extraction:** Dried flower buds of *Magnolia sprengeri* are pulverized and extracted with a suitable solvent such as ethanol or methanol. The resulting crude extract is then concentrated under reduced pressure.
- **Solvent Partitioning:** The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as petroleum ether, ethyl acetate, and n-butanol, to fractionate the components based on their polarity.
- **High-Speed Counter-Current Chromatography (HSCCC):** The ethyl acetate fraction, which is enriched with lignans, is subjected to HSCCC for the separation and purification of individual compounds. A two-phase solvent system is employed for effective separation.
- **Purity Analysis:** The purity of the isolated **Maglifloenone** is determined using High-Performance Liquid Chromatography (HPLC).

NMR Spectroscopy

NMR spectra are recorded on a spectrometer operating at a specific frequency for ¹H and ¹³C nuclei.

- **Sample Preparation:** A few milligrams of the purified **Maglifloenone** are dissolved in an appropriate deuterated solvent, typically chloroform-d (CDCl_3), in a standard 5 mm NMR tube.
- **^1H NMR Spectroscopy:** Proton NMR spectra are acquired to determine the chemical shifts, coupling constants, and multiplicities of the hydrogen atoms in the molecule.
- **^{13}C NMR Spectroscopy:** Carbon-13 NMR spectra are recorded to identify the chemical shifts of all carbon atoms in the molecule.
- **2D NMR Spectroscopy:** Two-dimensional NMR experiments, such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), are performed to establish the connectivity between protons and carbons, which is essential for the complete structural assignment.

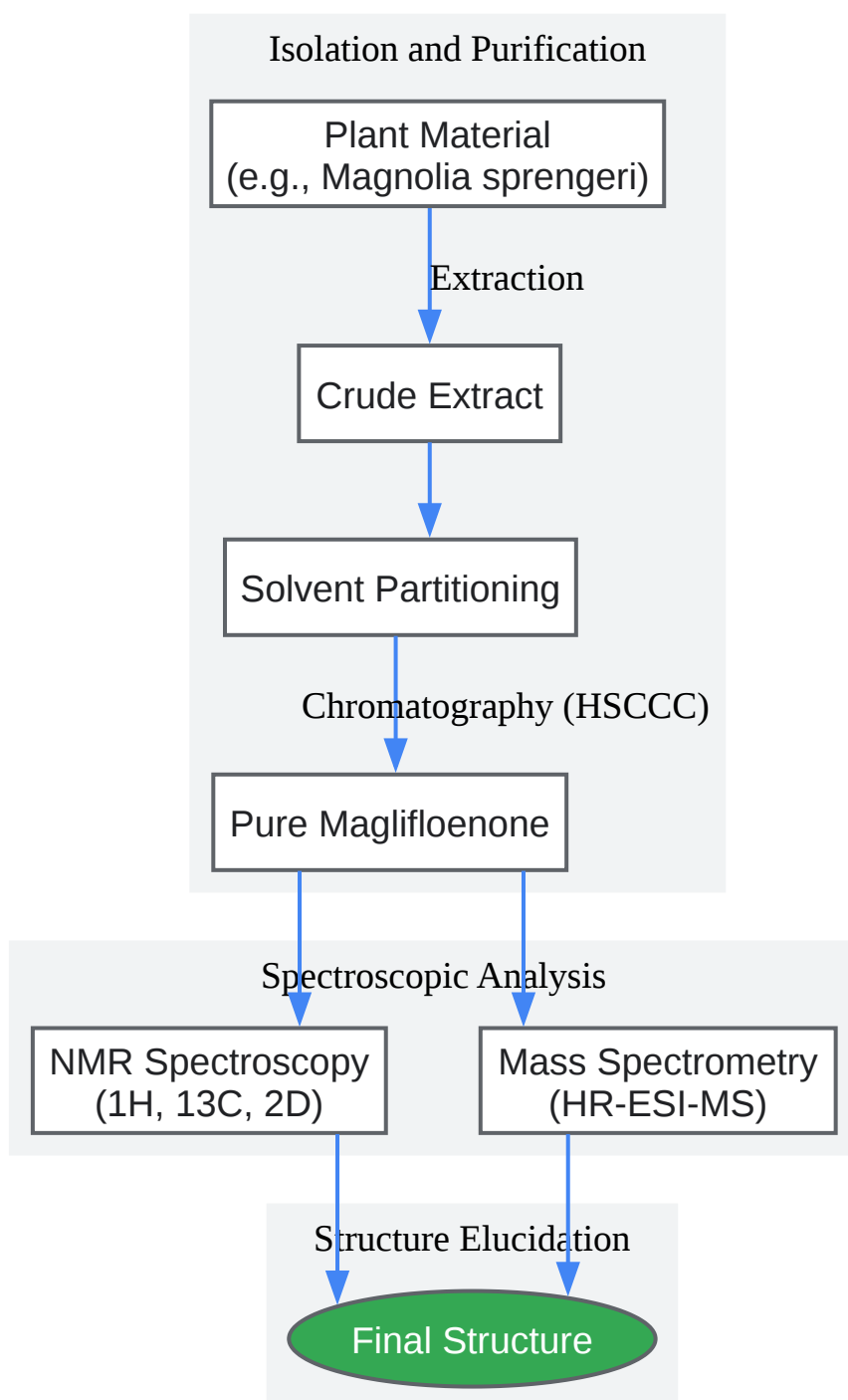
Mass Spectrometry

High-resolution mass spectrometry is used to determine the exact mass and molecular formula of **Maglifloenone**.

- **Sample Introduction:** A dilute solution of the purified compound is introduced into the mass spectrometer via an electrospray ionization (ESI) source.
- **Ionization:** In the ESI source, the sample is nebulized and ionized, typically forming protonated molecules $[\text{M}+\text{H}]^+$ or sodium adducts $[\text{M}+\text{Na}]^+$.
- **Mass Analysis:** The ions are then guided into the mass analyzer, where their mass-to-charge ratio (m/z) is measured with high accuracy. This allows for the determination of the elemental composition of the molecule.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the isolation and spectroscopic characterization of a natural product like **Maglifloenone**.



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